

Application Notes and Protocols: Calcium Sulfamate in Inorganic Synthesis

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Compound of Interest

Compound Name: Calcium sulfamate

Cat. No.: B079793

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These application notes provide a comprehensive overview of the utility of **calcium sulfamate** as a reagent in inorganic synthesis, with a focus on its application in the preparation of various metal sulfamates through precipitation reactions. Detailed protocols, data presentation tables, and workflow diagrams are included to facilitate the practical application of these methods in a laboratory setting.

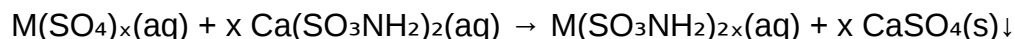
Introduction

Calcium sulfamate, $\text{Ca}(\text{SO}_3\text{NH}_2)_2$, is a water-soluble salt of sulfamic acid. While its applications are not as extensively documented as other common calcium salts, its unique properties make it a valuable reagent in specific inorganic syntheses. The presence of the sulfamate anion (H_2NSO_3^-) and the calcium cation (Ca^{2+}) allows for strategic applications, primarily centered around metathesis or double displacement reactions. The key advantage of using **calcium sulfamate** lies in the low solubility of calcium sulfate (CaSO_4), which can be exploited to drive reactions to completion by precipitating CaSO_4 from the reaction mixture.

Principle of Application: Double Displacement Reactions

The primary application of **calcium sulfamate** in inorganic synthesis is as a precursor for the synthesis of other metal sulfamates. This is achieved through a double displacement reaction

with a soluble salt of the desired metal, typically a metal sulfate. The general reaction is as follows:



In this reaction, 'M' represents a metal cation. The reaction is driven forward by the precipitation of sparingly soluble calcium sulfate. This leaves the desired metal sulfamate in the aqueous solution, from which it can be isolated. This method provides a convenient route to various metal sulfamates, which have applications in electroplating, catalysis, and as precursors for other advanced materials.

Experimental Protocols

General Protocol for the Synthesis of Metal Sulfamates

This protocol outlines a general procedure for the synthesis of a metal sulfamate using **calcium sulfamate** and a corresponding metal sulfate. As a representative example, the synthesis of copper (II) sulfamate is detailed.

Materials:

- **Calcium sulfamate** ($\text{Ca}(\text{SO}_3\text{NH}_2)_2$)
- Copper (II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Deionized water
- 0.22 μm syringe filter
- Stir plate and magnetic stir bar
- Beakers and other standard laboratory glassware
- Rotary evaporator (optional)

Procedure:

- Preparation of Reactant Solutions:

- Prepare a 1 M aqueous solution of **calcium sulfamate** by dissolving the appropriate amount in deionized water with stirring.
- Prepare a 1 M aqueous solution of copper (II) sulfate pentahydrate in a separate beaker.
- Reaction:
 - Slowly add the copper (II) sulfate solution to the **calcium sulfamate** solution dropwise while stirring vigorously at room temperature.
 - A white precipitate of calcium sulfate will begin to form immediately.
 - Continue stirring the reaction mixture for 1-2 hours to ensure the reaction goes to completion.
- Isolation of the Product:
 - Separate the precipitated calcium sulfate from the solution containing the desired copper (II) sulfamate by filtration. For small-scale reactions, a syringe filter can be used for convenience. For larger scales, vacuum filtration is recommended.
 - The filtrate is the aqueous solution of copper (II) sulfamate.
- Purification and Concentration:
 - The resulting copper (II) sulfamate solution can be used directly for many applications.
 - To obtain the solid product, the water can be removed by evaporation. This can be done by gentle heating on a hot plate in a fume hood or more efficiently using a rotary evaporator.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Conduct all reactions in a well-ventilated fume hood.

- Consult the Safety Data Sheets (SDS) for all chemicals before use.

Data Presentation

The following tables provide a template for recording and presenting quantitative data from the synthesis of metal sulfamates using **calcium sulfamate**.

Table 1: Reactant and Product Information

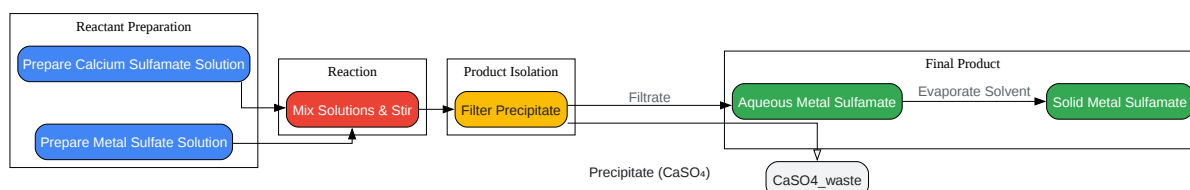
Compound	Molar Mass (g/mol)	Concentration (M)	Volume (mL)	Moles (mol)
Calcium Sulfamate	232.25	1.0	50	0.05
Copper (II) Sulfate	159.61	1.0	50	0.05
Calcium Sulfate	136.14	-	-	Theoretical: 0.05
Copper (II) Sulfamate	255.71	-	-	Theoretical: 0.05

Table 2: Experimental Results and Yield Calculation

Parameter	Value
Temperature (°C)	25
Reaction Time (h)	2
Mass of dry CaSO ₄ precipitate (g)	6.75
Mass of isolated Cu(SO ₃ NH ₂) ₂ (g)	12.15
Theoretical Yield of Cu(SO ₃ NH ₂) ₂ (g)	12.79
Percentage Yield (%)	95.0%

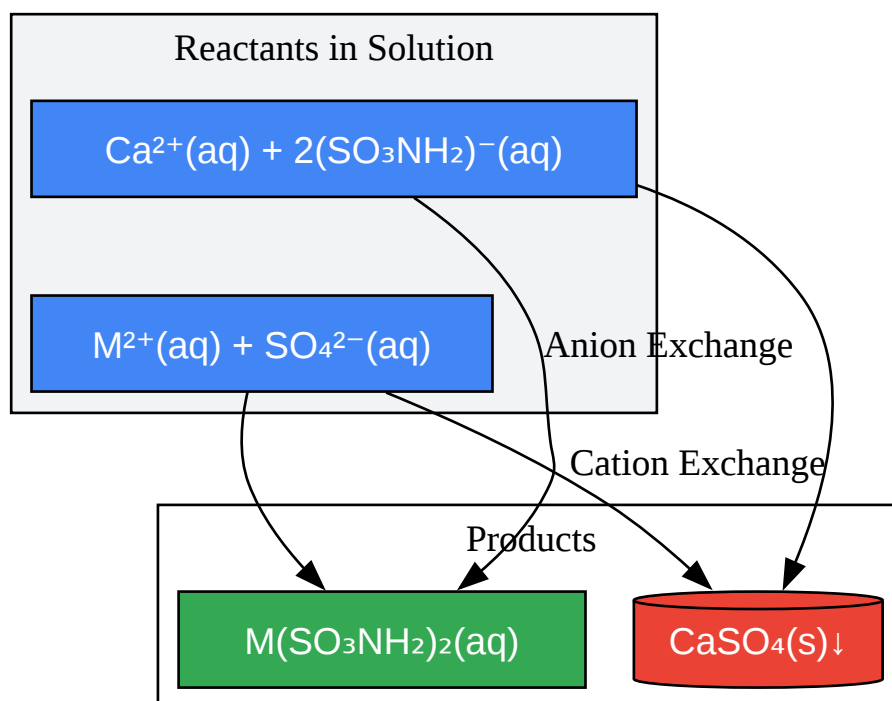
Visualizations

The following diagrams illustrate the logical workflow and the chemical principles of the synthesis.



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Caption: Experimental workflow for the synthesis of metal sulfamates.



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Caption: Double displacement reaction mechanism.

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